

Application Note: High-Performance Solid Phase Extraction of Cromolyn-d5 in Plasma

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Compound of Interest

Compound Name: Cromoglicic acid-d5

Cat. No.: B12389381

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Introduction & Scientific Rationale

Cromolyn is a synthetic bis-chromone derivative used primarily as a mast cell stabilizer. From a bioanalytical perspective, Cromolyn presents unique challenges due to its high polarity ($\log P < 0$) and strong acidity (pKa values approx. 2.0). These physicochemical properties make traditional Liquid-Liquid Extraction (LLE) difficult, often resulting in poor recovery.

This protocol utilizes Solid Phase Extraction (SPE) on a C18 stationary phase.^{[1][2]} The critical mechanism relied upon here is pH-controlled hydrophobic retention. By acidifying the plasma matrix below the pKa of Cromolyn, we suppress the ionization of the dicarboxylic acid groups, rendering the molecule neutral and sufficiently hydrophobic to retain on a C18 sorbent.

Cromolyn-d5 is utilized as the Internal Standard (IS). As a stable isotope-labeled analogue, it mirrors the extraction recovery and ionization efficiency of the analyte, compensating for matrix effects and procedural losses.

Materials & Equipment

- SPE Cartridges: C18 (Octadecyl) cartridges, 100 mg / 1 mL (e.g., Waters Sep-Pak or equivalent).

- Reagents:
 - Methanol (LC-MS Grade)
 - Acetonitrile (LC-MS Grade)
 - Water (Milli-Q or LC-MS Grade)
 - Formic Acid (98%+) or Orthophosphoric Acid (85%)
 - Ammonium Acetate[1]
- Internal Standard: Cromolyn-d5 (100 ng/mL working solution in 50:50 Methanol:Water).
- Equipment: Positive Pressure Manifold or Vacuum Manifold, Nitrogen Evaporator, Centrifuge.

Experimental Protocol

Sample Pre-treatment (Critical Step)

The success of this method hinges on the acidification step. If the pH is not lowered, Cromolyn will remain ionized and breakthrough the C18 column.

- Aliquot: Transfer 500 µL of thawed human plasma into a clean centrifuge tube.
- IS Spiking: Add 50 µL of Cromolyn-d5 working solution (100 ng/mL). Vortex for 10 seconds. [3]
- Acidification: Add 500 µL of 2% Formic Acid in water (or 0.1 M H₃PO₄).
 - Mechanism:[4][5] This lowers the sample pH to ~2.5, ensuring Cromolyn is in its protonated, non-ionic form ().
- Clarification: Vortex for 30 seconds and centrifuge at 10,000 rpm for 5 minutes to pellet any precipitated proteins (though minimal precipitation occurs with dilute acid).

Solid Phase Extraction (SPE) Procedure

Step	Solvent / Action	Volume	Critical Technical Note
1. Condition	Methanol	1.0 mL	Solvates C18 chains to ensure interaction.
2. Equilibrate	2% Formic Acid in Water	1.0 mL	Matches the pH of the sample to prevent "shock" breakthrough.
3. Load	Pre-treated Plasma Sample	~1.0 mL	Load at a slow flow rate (1 mL/min) to maximize mass transfer.
4. Wash	5% Methanol in 0.1% Formic Acid	1.0 mL	Removes salts and polar interferences without eluting the analyte.
5. Elute	100% Methanol	2 x 500 µL	Elutes the hydrophobic protonated Cromolyn.

Post-Extraction Processing

- **Evaporation:** Evaporate the combined eluate to dryness under a gentle stream of nitrogen at 40°C.
- **Reconstitution:** Reconstitute the residue in 200 µL of Mobile Phase (e.g., 50:50 Methanol:Water + 2mM Ammonium Acetate).
- **Analysis:** Inject 10 µL into the LC-MS/MS system.

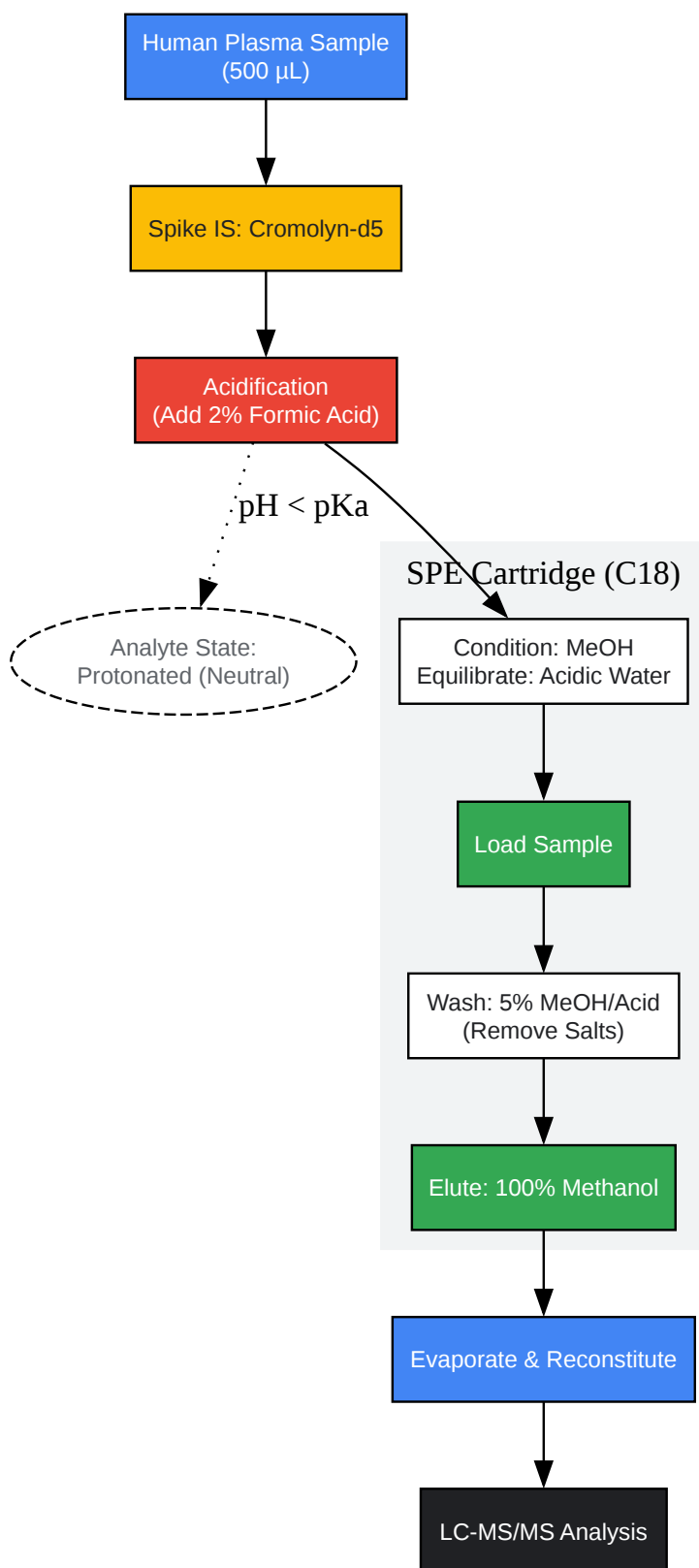
LC-MS/MS Conditions (Reference)

To ensure the extracted sample is analyzed correctly, use the following validated parameters:

- Column: C18 Analytical Column (e.g., 150 x 4.6 mm, 5 μ m).
- Mobile Phase: Methanol : Acetonitrile : Water (containing 2 mM Ammonium Acetate) [42.5 : 42.5 : 15 v/v/v].[1]
- Flow Rate: 0.4 mL/min.[1]
- Ionization: ESI Positive or Negative Mode (Cromolyn ionizes well in Negative mode as , but Positive mode is also cited in literature).
 - Note: Literature (Lin et al.) often uses Positive mode for specific transitions.
- MRM Transitions:
 - Cromolyn:m/z 469.0 $\rightarrow$ 245.0 (Positive Mode)
 - Cromolyn-d5:m/z 474.0 $\rightarrow$ 250.0 (Positive Mode)

Workflow Visualization

The following diagram illustrates the extraction logic and decision points.



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Figure 1: Step-by-step Solid Phase Extraction workflow for Cromolyn-d5 isolation from plasma.

Performance Metrics & Validation

The following data represents typical performance characteristics expected from this protocol based on literature validation.

Parameter	Expected Range	Notes
Recovery (Absolute)	85% - 95%	High recovery due to efficient elution with Methanol.
Matrix Effect	< 15% suppression	Acid wash step effectively removes plasma salts.
LLOQ	0.3 - 0.5 ng/mL	Sensitive enough for pharmacokinetic profiling.
Linearity	0.3 - 750 ng/mL	Covers therapeutic range.
Precision (CV)	< 10%	Internal standard (d5) corrects for variability.

Troubleshooting Guide

- **Low Recovery:** Ensure the plasma is sufficiently acidified. If pH > 3.0, Cromolyn will ionize and be lost during the loading step. Check the pH of the "Load" fraction.
- **High Backpressure:** Plasma proteins may be clogging the frit. Increase the centrifugation speed/time during pre-treatment or use a "Wide Pore" C18 cartridge.
- **Ion Suppression:** If signal is low despite good recovery, consider switching to a Mixed-Mode Anion Exchange (MAX) cartridge. This allows for an organic wash (e.g., 100% MeOH) while the analyte is retained by charge, providing a cleaner extract than C18.

References

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